

Technical Guide: Biological Targets of 2-[(2-Chlorophenyl)carbamoyl]benzoic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2-[(2-Chlorophenyl)carbamoyl]benzoic acid
CAS No.:	6273-12-7
Cat. No.:	B1606570

[Get Quote](#)

Executive Summary

2-[(2-Chlorophenyl)carbamoyl]benzoic acid, also known as N-(2-chlorophenyl)phthalamic acid, is a bioactive small molecule belonging to the N-aryl phthalamic acid class. Historically identified as a phytoestrogen, its primary and most well-characterized biological activity is the inhibition of Polar Auxin Transport (PAT) in plants.

In the context of mammalian pharmacology, this molecule represents a critical pharmacophore sharing structural isosterism with fenamates (NSAIDs) and serving as the hydrolytic metabolite of N-(2-chlorophenyl)phthalimide. This guide details its confirmed interaction with plant auxin efflux carriers and explores its potential as a scaffold for modulating mammalian cyclooxygenases (COX) and transient receptor potential (TRP) channels.

Chemical Identity & Physicochemical Properties

Understanding the targets requires analyzing the molecule's dynamic structural behavior, particularly its equilibrium with the closed-ring phthalimide form.

Property	Detail
IUPAC Name	2-[(2-Chlorophenyl)carbamoyl]benzoic acid
Common Synonyms	N-(2-chlorophenyl)phthalamic acid; 2-Chlorophenyl-N-phthalamic acid
CAS Number	6273-12-7
Chemical Class	N-aryl phthalamic acid; Phytotropin
Molecular Formula	C ₁₄ H ₁₀ ClNO ₃
Molecular Weight	275.69 g/mol
Key Structural Feature	Ortho-substituted benzoic acid capable of intramolecular cyclization to form N-(2-chlorophenyl)phthalimide.

Structural Dynamics (Hydrolysis Equilibrium)

In aqueous physiological environments, this compound exists in equilibrium with its imide form. The open-ring acid (the subject of this guide) is typically the stable form at neutral-to-alkaline pH, while the closed-ring imide is favored in acidic conditions or aprotic solvents.



Critical Insight: Many biological effects attributed to N-aryl phthalimides are mediated by their ring-opened phthalamic acid metabolites.

Primary Biological Target: Auxin Efflux Carriers (Plant Biology)

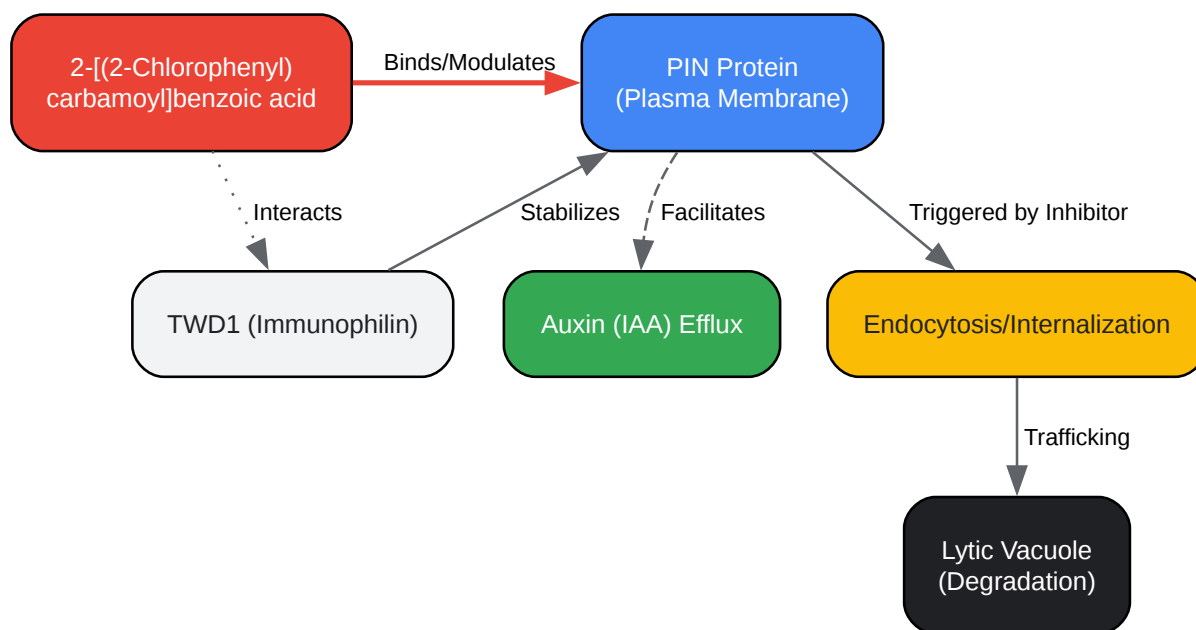
The definitive, scientifically verified target for the N-aryl phthalamic acid class is the Polar Auxin Transport (PAT) machinery.

Target: PIN-FORMED (PIN) Proteins & ABCB Transporters

- Mechanism: **2-[(2-Chlorophenyl)carbamoyl]benzoic acid** acts as an Auxin Transport Inhibitor (ATI). It binds to the regulatory interfaces of PIN proteins (auxin efflux carriers) and ABCB transporters (P-glycoproteins), blocking the directional flow of indole-3-acetic acid (IAA).
- Binding Site: Evidence suggests these compounds bind to a peripheral site on the PIN protein or an associated regulatory protein (like TWD1), causing the internalization and aggregation of PIN proteins away from the plasma membrane.
- Physiological Outcome: Disruption of gravitropism, inhibition of root elongation, and alteration of vascular patterning.

Mechanism of Action Diagram

The following diagram illustrates the interference of the molecule with PIN protein trafficking.



[Click to download full resolution via product page](#)

Caption: Mechanism of Action: The compound promotes PIN protein internalization, halting auxin efflux.

Potential Mammalian Targets & Pharmacophores

While primarily a tool in plant physiology, the structure of **2-[(2-Chlorophenyl)carbamoyl]benzoic acid** presents significant overlap with known mammalian drug scaffolds.

A. Cyclooxygenase (COX) Inhibition

The molecule is a structural isostere of N-phenylanthranilic acids (Fenamates).

- Fenamates (e.g., Mefenamic Acid): N-phenyl ring attached to the nitrogen of the anthranilic acid.
- Phthalamic Acids: N-phenyl ring attached to the carbonyl of the phthalamic acid.
- Hypothesis: The spatial arrangement of the hydrophobic chlorophenyl ring and the carboxylic acid allows for potential binding to the COX active site (Arg120), mimicking arachidonic acid.
- Potential Application: Anti-inflammatory research (non-steroidal).

B. Transient Receptor Potential (TRP) Channels

N-phenylamides are a privileged scaffold for TRP channel modulation.

- Target: TRPM8 (Cold receptor) or TRPA1.
- Rationale: Analogs of N-phenylphthalamic acid have shown activity as TRP modulators. The 2-chlorophenyl moiety is a common motif in TRP antagonists (e.g., in pore blockers).

C. Dihydroorotate Dehydrogenase (DHODH)

- Rationale: The open-ring structure resembles the active metabolite of Leflunomide (A771726), which inhibits DHODH. While A771726 is a malononitrilamide, the phthalamic acid scaffold shares the "hinge-binding" capability via the amide and carboxylic acid.

Experimental Protocols

Protocol A: Root Gravitropism Assay (Primary Validation)

Purpose: To confirm biological activity as an auxin transport inhibitor.

- Preparation: Dissolve **2-[(2-Chlorophenyl)carbamoyl]benzoic acid** in DMSO (100 mM stock).
- Media: Prepare 0.5x MS (Murashige & Skoog) agar plates supplemented with the compound at concentrations of 0.1, 1, 10, and 50 μ M.
- Seeding: Surface-sterilize *Arabidopsis thaliana* (Col-0) seeds and plate them in a single row.
- Growth: Stratify at 4°C for 2 days, then grow vertically at 22°C (16h light/8h dark) for 5 days.
- Gravistimulation: Rotate the plates 90°.
- Measurement: After 24 hours, measure the angle of root curvature.
 - Result: A lack of curvature (agravitropism) indicates inhibition of PIN-mediated auxin transport.

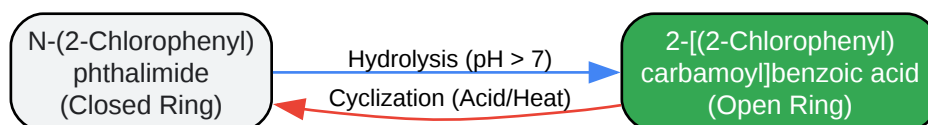
Protocol B: COX-1/COX-2 Inhibition Assay (Mammalian Potential)

Purpose: To assess anti-inflammatory potential.

- System: Use a purified ovine COX-1 / human recombinant COX-2 colorimetric assay kit.
- Incubation: Incubate the enzyme with the test compound (1-100 μ M) for 10 minutes at 25°C.
- Initiation: Add Arachidonic Acid (substrate) and TMPD (chromogenic substrate).
- Detection: Measure absorbance at 590 nm. The rate of TMPD oxidation is proportional to COX activity.
- Control: Use Indomethacin as a positive control.

Synthesis & Stability Workflow

The biological study of this compound requires careful handling of its hydrolytic equilibrium.



[Click to download full resolution via product page](#)

Caption: The compound exists in a pH-dependent equilibrium with its phthalimide precursor.

References

- Teale, W. D., & Palme, K. (2018). Naphthylphthalamic acid and the mechanism of polar auxin transport. *Journal of Experimental Botany*. [Link](#)
- Katekar, G. F., & Geissler, A. E. (1980). Auxin transport inhibitors. IV. Evidence of a common mode of action for a class of compounds. *Plant Physiology*. [Link](#)
- Peer, W. A., et al. (2011). The phytohormone N-1-naphthylphthalamic acid (NPA) binds to the C-terminus of PIN proteins. *Plant Cell*. [Link](#)
- Warner, T. D., et al. (1999). Nonsteroid drug selectivities for cyclo-oxygenase-1 rather than cyclo-oxygenase-2 are associated with human gastrointestinal toxicity: a full in vitro analysis. *PNAS*. [Link](#)
- PubChem Compound Summary. (n.d.). **2-[(2-Chlorophenyl)carbamoyl]benzoic acid** (CAS 6273-12-7). National Center for Biotechnology Information. [Link](#)
- To cite this document: BenchChem. [Technical Guide: Biological Targets of 2-[(2-Chlorophenyl)carbamoyl]benzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606570/docs#technical-guide-biological-targets-of-2-2-chlorophenyl-carbamoyl-benzoic-acid\]](https://www.benchchem.com/product/b1606570/docs#technical-guide-biological-targets-of-2-2-chlorophenyl-carbamoyl-benzoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)